

A Technical Guide to the Structure-Activity Relationship of Brominated Isopropyl-Methylphenol Analogs

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Compound of Interest

Compound Name: *Phenol, 2,4-dibromo-3-methyl-6-(1-methylethyl)-*
CAS No.: 52262-38-1
Cat. No.: B15366315

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the structure-activity relationship (SAR) of analogs of "**Phenol, 2,4-dibromo-3-methyl-6-(1-methylethyl)-**". Due to the limited availability of comprehensive studies on this specific molecule, this guide will draw upon extensive research on the biological activities of structurally related and well-studied brominated thymol and carvacrol derivatives. Thymol and carvacrol, as isomers of isopropyl-methylphenol, serve as excellent models for understanding how structural modifications, particularly halogenation, influence the antimicrobial and antioxidant properties of this class of compounds.

Introduction: The Significance of Brominated Phenols

Phenolic compounds are a well-established class of molecules with a wide range of biological activities, including antimicrobial, antioxidant, anti-inflammatory, and anticancer properties. The

introduction of halogen atoms, particularly bromine, onto the phenolic ring can significantly modulate these activities. Bromination can alter the electronic and lipophilic properties of the molecule, which in turn affects its ability to interact with biological targets.

The parent compound, **Phenol, 2,4-dibromo-3-methyl-6-(1-methylethyl)-**, also known as 2,4-dibromo-6-isopropyl-3-methylphenol, possesses the characteristic substituted phenolic scaffold that is a focus of interest for developing new therapeutic agents. Understanding the relationship between its structure and biological function is crucial for designing more potent and selective analogs.

Comparative Analysis of Biological Activity

The primary biological activities associated with brominated phenols are their antimicrobial and antioxidant effects. This section compares the performance of various analogs based on available experimental data.

Antimicrobial Activity

The antimicrobial efficacy of phenolic compounds is often enhanced by the presence of bromine substituents. The lipophilicity and electronic effects of bromine can facilitate the compound's interaction with and disruption of microbial cell membranes. The minimum inhibitory concentration (MIC), the lowest concentration of a compound that inhibits the visible growth of a microorganism, is a standard measure of antimicrobial potency.

Table 1: Comparative Antimicrobial Activity (MIC) of Thymol and its Halogenated Derivatives

Compound	Structure	Test Organism	MIC (µg/mL)	Reference
Thymol	2-isopropyl-5-methylphenol	Staphylococcus aureus	300 - 600	[1]
Escherichia coli	310 - 5000	[1]		
4-Chlorothymol	4-chloro-2-isopropyl-5-methylphenol	Staphylococcus aureus	12.5	[2]
Staphylococcus epidermidis	25	[2]		
Dibromothymol	(position not specified)	Staphylococcus aureus	-	-
Candida albicans	-	-		

Note: Specific MIC values for dibromothymol were not available in the searched literature, but studies indicate its activity.

The data clearly indicates that the introduction of a halogen, in this case, chlorine, can significantly increase the antimicrobial potency of the parent thymol molecule against *Staphylococcus aureus*. This enhancement is a key aspect of the structure-activity relationship for this class of compounds.

Antioxidant Activity

The antioxidant activity of phenols is primarily attributed to their ability to donate a hydrogen atom from their hydroxyl group to scavenge free radicals. The substitution pattern on the aromatic ring can influence this activity. The half-maximal inhibitory concentration (IC50) is a common metric for antioxidant activity, representing the concentration of a compound required to scavenge 50% of free radicals in an assay like the DPPH (2,2-diphenyl-1-picrylhydrazyl) assay.

Table 2: Comparative Antioxidant Activity (IC50) of Carvacrol and its Analogs

Compound	Structure	Assay	IC50 (μL/mL)	Reference
Carvacrol	5-isopropyl-2-methylphenol	Metal Chelating Activity	50.29	
Nitric Oxide Scavenging	127.61			
Carvacrol-rich Essential Oil	Mixture	Metal Chelating Activity	71.06	
Nitric Oxide Scavenging	165.18			

While specific IC50 values for brominated analogs of the target compound are not readily available in the literature, studies on other halogenated phenols suggest that halogenation can have a variable effect on antioxidant activity. The position of the bromine atom and the overall electronic nature of the molecule play a crucial role.

Structure-Activity Relationship (SAR) Analysis

The biological activity of the "**Phenol, 2,4-dibromo-3-methyl-6-(1-methylethyl)-**" analogs is governed by several key structural features:

- The Phenolic Hydroxyl Group: The -OH group is essential for both antimicrobial and antioxidant activities. It acts as a hydrogen bond donor and is involved in proton exchange, which can disrupt microbial membranes and scavenge free radicals.
- Bromine Substituents:
 - Number of Bromine Atoms: Generally, an increase in the number of bromine atoms tends to increase antimicrobial activity, likely due to increased lipophilicity which enhances membrane permeability.
 - Position of Bromine Atoms: The position of the bromine atoms on the phenolic ring is critical. Bromination at positions ortho and para to the hydroxyl group can significantly influence the acidity of the phenol and its redox potential, thereby affecting its biological activity.

- Alkyl Groups (Isopropyl and Methyl): These groups contribute to the lipophilicity of the molecule, which is important for its ability to cross cell membranes. The steric bulk of these groups can also influence how the molecule binds to its target sites.

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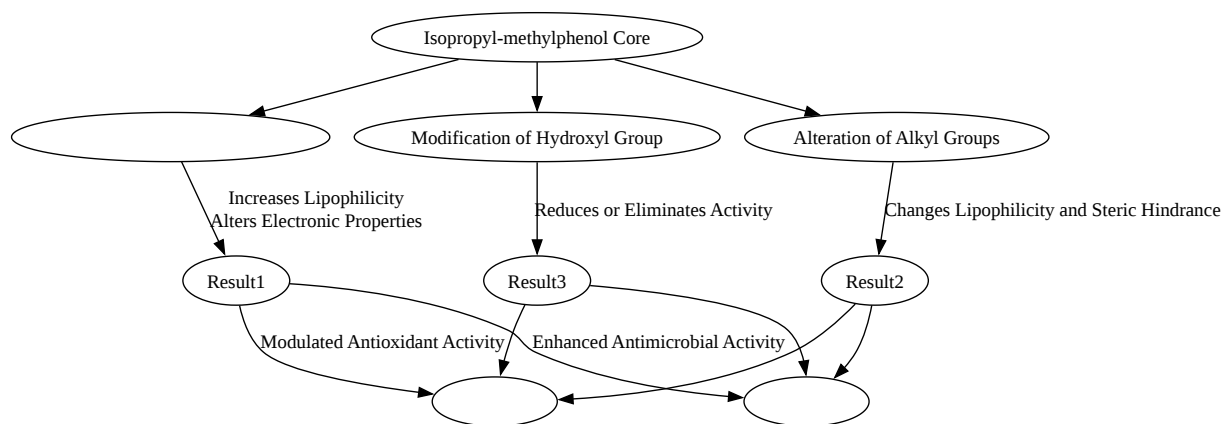
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Experimental Protocols

To ensure the reproducibility and validation of findings, detailed experimental methodologies are crucial. The following are standard protocols for assessing the antimicrobial and antioxidant activities of phenolic compounds.

Protocol for Broth Microdilution MIC Assay

This method is used to determine the minimum inhibitory concentration (MIC) of an antimicrobial agent against a specific microorganism.

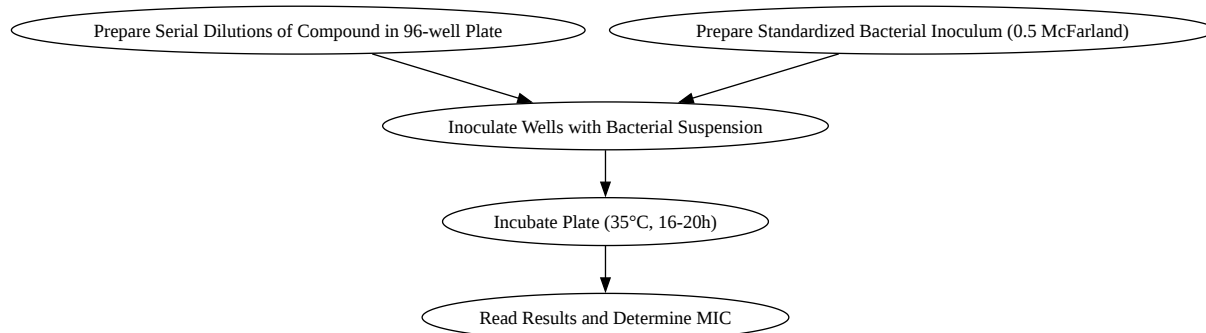
Materials:

- Sterile 96-well microtiter plates
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Antimicrobial agent stock solution

- Bacterial culture in the logarithmic growth phase
- Sterile saline or phosphate-buffered saline (PBS)
- 0.5 McFarland turbidity standard
- Micropipettes and sterile tips
- Incubator ($35^{\circ}\text{C} \pm 2^{\circ}\text{C}$)

Procedure:

- Antimicrobial Agent Preparation: Prepare a serial two-fold dilution of the antimicrobial agent in CAMHB directly in the 96-well plate. The final volume in each well should be 50 μL .
- Inoculum Preparation: Prepare a standardized inoculum of the test microorganism adjusted to a 0.5 McFarland standard. Dilute the standardized inoculum in CAMHB to achieve a final concentration of approximately 5×10^5 CFU/mL in each well.
- Inoculation: Add 50 μL of the diluted bacterial suspension to each well of the microtiter plate, bringing the total volume to 100 μL .
- Controls:
 - Growth Control: A well containing only inoculated broth with no antimicrobial agent.
 - Sterility Control: A well containing only uninoculated broth.
- Incubation: Incubate the microtiter plate at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.
- Reading Results: The MIC is the lowest concentration of the antimicrobial agent that completely inhibits visible growth of the microorganism.



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Protocol for DPPH Radical Scavenging Assay

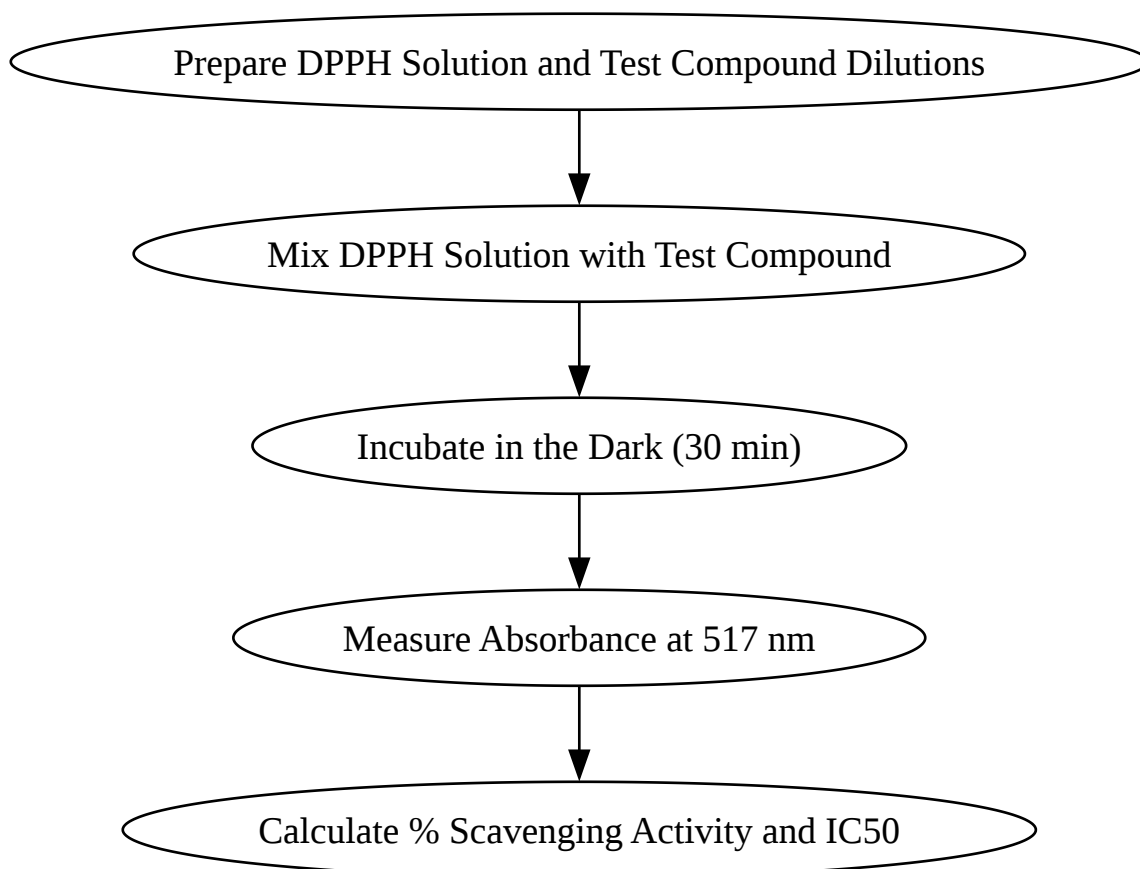
This assay is a common method to evaluate the free radical scavenging ability of antioxidants.

Materials:

- DPPH (2,2-diphenyl-1-picrylhydrazyl) powder
- Methanol (analytical grade)
- Test compounds (dissolved in methanol)
- Standard antioxidant (e.g., ascorbic acid or Trolox)
- Spectrophotometer capable of measuring absorbance at 517 nm
- Cuvettes or 96-well microplate

Procedure:

- Preparation of DPPH Solution: Prepare a 0.1 mM solution of DPPH in methanol. This solution should be prepared fresh and kept in the dark.
- Reaction Mixture: In a test tube or microplate well, mix a specific volume of the test compound solution with the DPPH solution. A typical ratio is 1:1 (v/v).
- Control and Blank:
 - Control: DPPH solution mixed with methanol (instead of the test compound).
 - Blank: Methanol only.
- Incubation: Incubate the reaction mixtures in the dark at room temperature for 30 minutes.
- Measurement: Measure the absorbance of each solution at 517 nm using a spectrophotometer.
- Calculation: Calculate the percentage of radical scavenging activity using the following formula:
 - Scavenging Activity (%) = $[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$
 - Where A_{control} is the absorbance of the control and A_{sample} is the absorbance of the test compound.
- IC50 Determination: The IC50 value is determined by plotting the scavenging activity against the concentration of the test compound.



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Conclusion

The structure-activity relationship of "**Phenol, 2,4-dibromo-3-methyl-6-(1-methylethyl)-**" analogs, as inferred from studies of related brominated phenols, highlights the critical role of the phenolic hydroxyl group and the significant impact of bromine substitution on biological activity. The addition of bromine atoms generally enhances antimicrobial potency, a key consideration for the development of new antibacterial agents. The precise positioning of these halogen substituents, along with the nature of the alkyl groups, allows for the fine-tuning of the compound's properties to optimize its therapeutic potential. Further research involving the systematic synthesis and biological evaluation of a broader range of analogs of the target compound is warranted to fully elucidate its SAR and unlock its potential in drug discovery.

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